

In-Depth Technical Guide: N,N'-Bis(2-aminoethyl)-1,3-propanediamine

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Compound of Interest

Compound Name: *N,N'-Bis(2-aminoethyl)-1,3-propanediamine*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, applications, and handling of **N,N'-Bis(2-aminoethyl)-1,3-propanediamine**, with a central focus on its molecular characteristics. This document is intended to serve as a valuable resource for professionals in research and development.

Core Properties and Molecular Weight

N,N'-Bis(2-aminoethyl)-1,3-propanediamine, also known by synonyms such as 1,4,8,11-Tetraazaundecane, is a tetraamine compound recognized for its utility as a potent chelating agent and as a building block in the synthesis of more complex molecules.^{[1][2]} Its chemical structure, consisting of a propane-1,3-diamine core with two aminoethyl substituents, allows for the effective coordination of metal ions.

The fundamental molecular characteristics of this compound are pivotal to its reactivity and applications. Its molecular formula is C₇H₂₀N₄, leading to a precise molecular weight of approximately 160.26 g/mol.^{[1][3][4][5][6]}

Physicochemical Data

The quantitative properties of **N,N'-Bis(2-aminoethyl)-1,3-propanediamine** are summarized in the table below for ease of reference and comparison.

Property	Value	Source
Molecular Weight	160.26 g/mol	[3][4][5][6]
Exact Mass	160.1688 g/mol	[6]
Molecular Formula	C7H20N4	[1][3][4]
CAS Number	4741-99-5	[1]
Density	0.96 g/mL at 25 °C	[4][7]
Boiling Point	142-145 °C at 8 mmHg	[4][7]
Refractive Index	n _{20/D} 1.494	[4][7]
Flash Point	110 °C (230 °F) - closed cup	[7]
Appearance	Clear colourless to almost colourless liquid	[2]

Molecular Structure

The structure of **N,N'-Bis(2-aminoethyl)-1,3-propanediamine** is key to its function as a tetradentate ligand. The following diagram illustrates its chemical structure.

Caption: Chemical structure of **N,N'-Bis(2-aminoethyl)-1,3-propanediamine**.

Applications in Research and Development

N,N'-Bis(2-aminoethyl)-1,3-propanediamine is utilized in various scientific fields:

- **Coordination Chemistry:** It serves as a versatile tetradentate ligand in the synthesis of metal complexes.[2] Its ability to form stable complexes with transition metals makes it valuable in the development of catalysts and materials with specific electronic and magnetic properties.
- **Biochemical Research:** This compound has been employed as a high-affinity Cu(II) chelator to study metal-dependent biological processes. For instance, it can induce cellular copper deficiency, which allows for the investigation of copper's role in enzyme function, such as inhibiting mitochondrial cytochrome c oxidase.[5]

- Synthetic Chemistry: It is a key building block for the synthesis of polymers, pharmaceuticals, and agricultural chemicals.[2]

Experimental Protocol: Synthesis of a Metal Complex

The following is a representative protocol for the synthesis of a metal complex using a polyamine ligand such as **N,N'-Bis(2-aminoethyl)-1,3-propanediamine**. This procedure is generalized and may require optimization for specific metal salts and desired complexes.

Objective: To synthesize a metal(II) complex with **N,N'-Bis(2-aminoethyl)-1,3-propanediamine**.

Materials:

- **N,N'-Bis(2-aminoethyl)-1,3-propanediamine**
- A metal(II) salt (e.g., chloride, nitrate, or perchlorate salt of Cu(II), Zn(II), Ni(II), etc.)
- Anhydrous ethanol or methanol
- Deionized water
- Standard laboratory glassware (e.g., round-bottom flask, condenser, beaker)
- Magnetic stirrer and heating mantle
- Filtration apparatus (e.g., Büchner funnel)

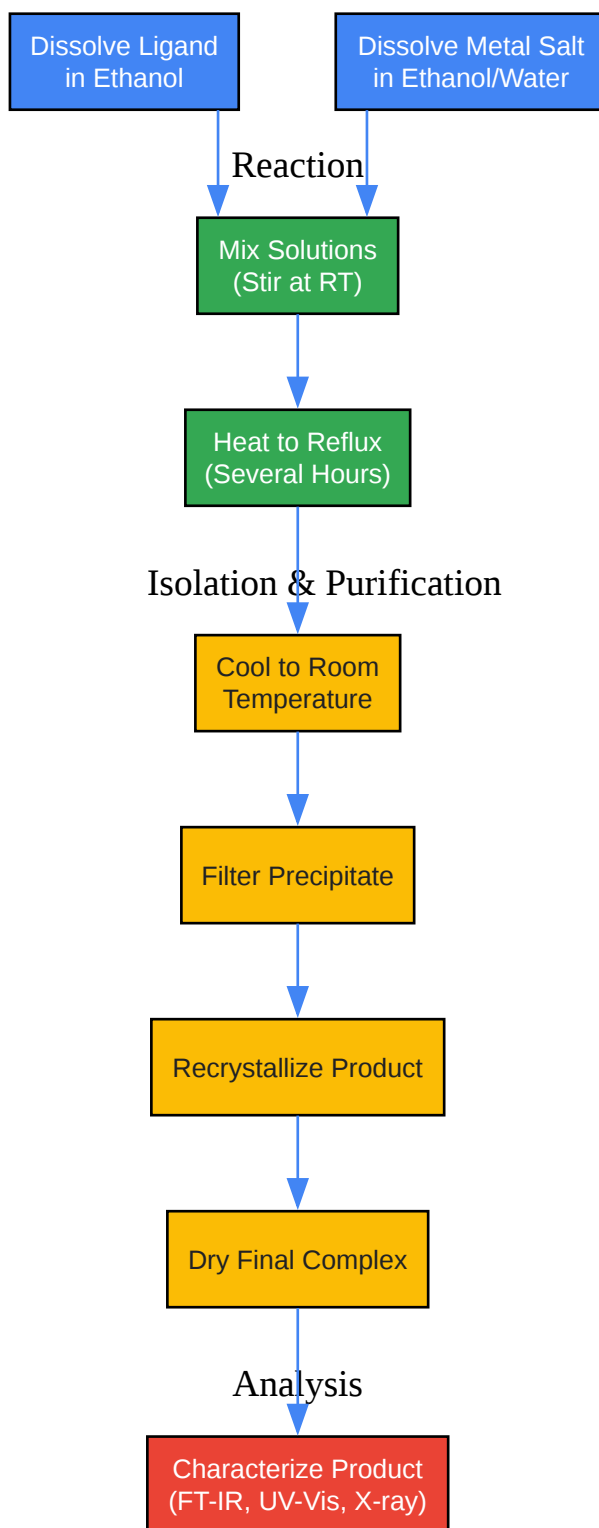
Procedure:

- **Ligand Solution Preparation:** Dissolve a specific molar equivalent of **N,N'-Bis(2-aminoethyl)-1,3-propanediamine** in a minimal amount of ethanol in a beaker with stirring.
- **Metal Salt Solution Preparation:** In a separate beaker, dissolve the desired molar equivalent of the metal(II) salt in ethanol or a water/ethanol mixture. The molar ratio of ligand to metal can be varied (e.g., 1:1 or 2:1) to obtain different coordination geometries.

- **Reaction:** Slowly add the metal salt solution to the stirring ligand solution at room temperature. A color change or the formation of a precipitate may be observed.
- **Reflux:** Transfer the reaction mixture to a round-bottom flask, attach a reflux condenser, and heat the mixture to reflux for several hours to ensure the completion of the reaction. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Isolation of the Complex:** After reflux, allow the mixture to cool to room temperature. If a precipitate has formed, it can be collected by vacuum filtration. If the complex is soluble, the solvent may need to be partially evaporated to induce crystallization or precipitation.
- **Purification:** The crude product can be purified by recrystallization from an appropriate solvent or solvent mixture.
- **Drying:** Dry the purified complex under a vacuum or in a desiccator.
- **Characterization:** The final product should be characterized using techniques such as FT-IR spectroscopy, UV-Vis spectroscopy, elemental analysis, and, if suitable crystals are obtained, single-crystal X-ray diffraction to confirm its structure.

Experimental Workflow Diagram

The logical flow of the experimental protocol for synthesizing a metal complex is depicted below.



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Caption: Workflow for the synthesis of a metal complex.

Safety and Handling

N,N'-Bis(2-aminoethyl)-1,3-propanediamine is classified as a hazardous substance. It is known to cause severe skin burns and eye damage.[6][7][8] Therefore, appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, must be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood. It is also classified as a dangerous good for transport and may be subject to additional shipping charges.[3]

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